

Best practices for long-term storage of SHP836

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Compound of Interest

Compound Name: SHP836

Cat. No.: B15578406

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SHP836 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **SHP836**, along with troubleshooting guides and frequently asked questions (FAQs) for its use in experiments.

Long-Term Storage of SHP836

Proper storage of **SHP836** is crucial for maintaining its stability and efficacy in long-term research projects. Below are the recommended storage conditions for both solid and solvent forms of the compound.

Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Protect from light and moisture.
4°C	2 years	Suitable for shorter-term storage.	
In Solvent (DMSO)	-80°C	2 years	Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	1 year	Use within one year for optimal performance. [1]	

Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with **SHP836**.

Problem	Possible Cause	Recommended Solution
Reduced or no activity of SHP836 in an assay.	Improper Storage: The compound may have degraded due to incorrect storage conditions.	Verify that the compound has been stored according to the recommendations in the table above. If not, it is advisable to use a fresh stock of the inhibitor.
Incorrect Concentration: Errors in calculating the concentration of the stock solution or final assay concentration.	Double-check all calculations and ensure accurate dilution of the stock solution.	
Assay-Specific Issues: The experimental setup may not be optimal for detecting the inhibitory activity of SHP836.	Review the experimental protocol and consider optimizing parameters such as incubation time, cell density, or substrate concentration.	
Precipitation of SHP836 in aqueous buffer.	Low Solubility: SHP836 has low solubility in aqueous solutions.	Prepare a high-concentration stock solution in DMSO and dilute it in the final aqueous buffer just before use. Ensure the final DMSO concentration is compatible with your assay.
Inconsistent results between experiments.	Stock Solution Degradation: Repeated freeze-thaw cycles of the stock solution can lead to degradation.	Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. [1]
Variability in Experimental Conditions: Minor differences in experimental setup can lead to varied results.	Standardize all experimental parameters, including cell passages, reagent concentrations, and incubation times.	

Frequently Asked Questions (FAQs)

Q1: What is **SHP836** and what is its mechanism of action?

A1: **SHP836** is an allosteric inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2). It binds to a site on the SHP2 protein that is distinct from the active site, stabilizing an inactive conformation of the enzyme. This prevents SHP2 from dephosphorylating its target proteins, thereby inhibiting downstream signaling pathways, such as the MAPK pathway.

Q2: How should I prepare a stock solution of **SHP836**?

A2: It is recommended to prepare a stock solution of **SHP836** in anhydrous dimethyl sulfoxide (DMSO). Ensure the DMSO is of high quality and has been stored properly to avoid moisture absorption, which can affect the solubility and stability of the compound.

Q3: What are the visible signs of **SHP836** degradation?

A3: While a change in color of the solid compound or a stored solution can indicate potential degradation, the most reliable indicator of degradation is a loss of biological activity in your assays. If you suspect degradation, it is best to compare the performance of your current stock with a freshly prepared solution from a new vial of the compound.

Q4: Can I store **SHP836** solutions in aqueous buffers?

A4: It is not recommended to store **SHP836** in aqueous buffers for extended periods due to its limited stability in aqueous environments. Prepare fresh dilutions in your experimental buffer from a DMSO stock solution for each experiment.

Experimental Protocols

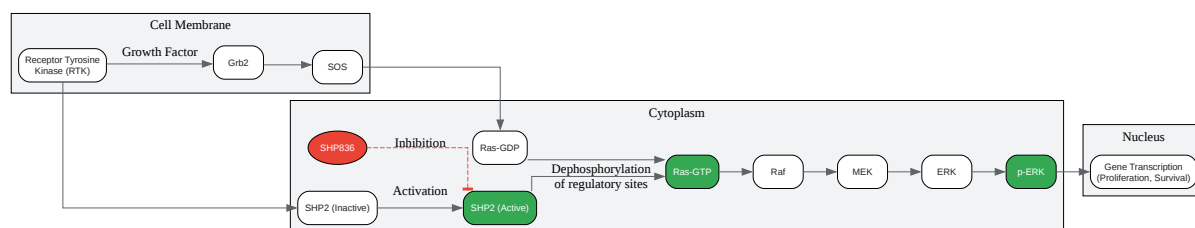
General Protocol for a Cell-Based SHP2 Inhibition Assay

This protocol provides a general workflow for assessing the inhibitory activity of **SHP836** on SHP2 signaling in a cellular context.

- **Cell Culture:** Culture a cell line known to have an active SHP2-dependent signaling pathway (e.g., a receptor tyrosine kinase-driven cancer cell line).

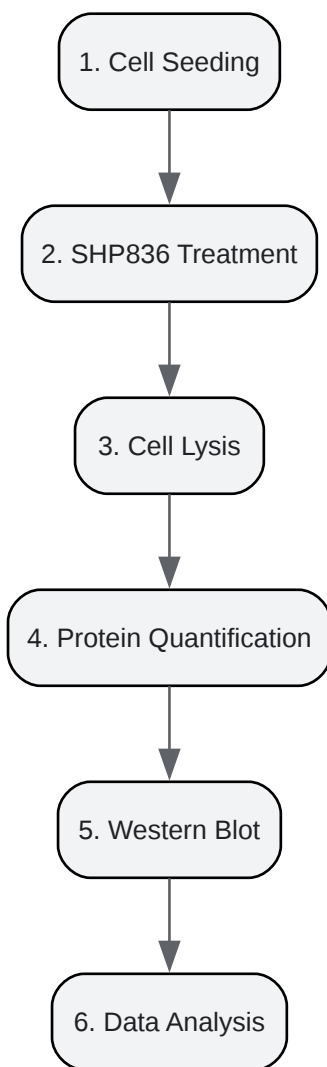
- **Cell Seeding:** Seed the cells in a multi-well plate at a density that allows for optimal growth during the experiment.
- **Compound Preparation:** Prepare serial dilutions of **SHP836** from a DMSO stock solution. The final DMSO concentration in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced toxicity.
- **Treatment:** Treat the cells with the desired concentrations of **SHP836** or a vehicle control (DMSO) for a predetermined duration.
- **Cell Lysis:** After treatment, wash the cells with cold phosphate-buffered saline (PBS) and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Western Blot Analysis:**
 - Determine the protein concentration of the cell lysates.
 - Separate equal amounts of protein by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with primary antibodies against phosphorylated and total forms of downstream effectors of the SHP2 pathway (e.g., p-ERK, total ERK).
 - Incubate with the appropriate secondary antibodies and visualize the protein bands using a suitable detection method.
- **Data Analysis:** Quantify the band intensities and determine the effect of **SHP836** on the phosphorylation of the target protein.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: SHP2-MAPK signaling pathway and the inhibitory action of **SHP836**.



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Caption: General experimental workflow for a cell-based SHP2 inhibition assay.

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References

- 1. medchemexpress.com [medchemexpress.com]

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